

Photolumazine III: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Photolumazine III*

Cat. No.: *B12382123*

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Introduction

Photolumazine III is a microbial metabolite that has garnered significant interest in the field of immunology. As a potent antigen for Mucosal-Associated Invariant T (MAIT) cells, it plays a crucial role in the activation of this unique T cell subset. This technical guide provides a comprehensive overview of the chemical properties, synthesis, purification, and biological activity of **Photolumazine III**, with a focus on its involvement in the MR1-TCR signaling pathway.

Chemical Properties

Photolumazine III, a member of the ribityllumazine family, possesses a distinct chemical structure that is key to its biological function. While specific experimental data for some physical properties are not readily available in public literature, its fundamental chemical characteristics have been determined.

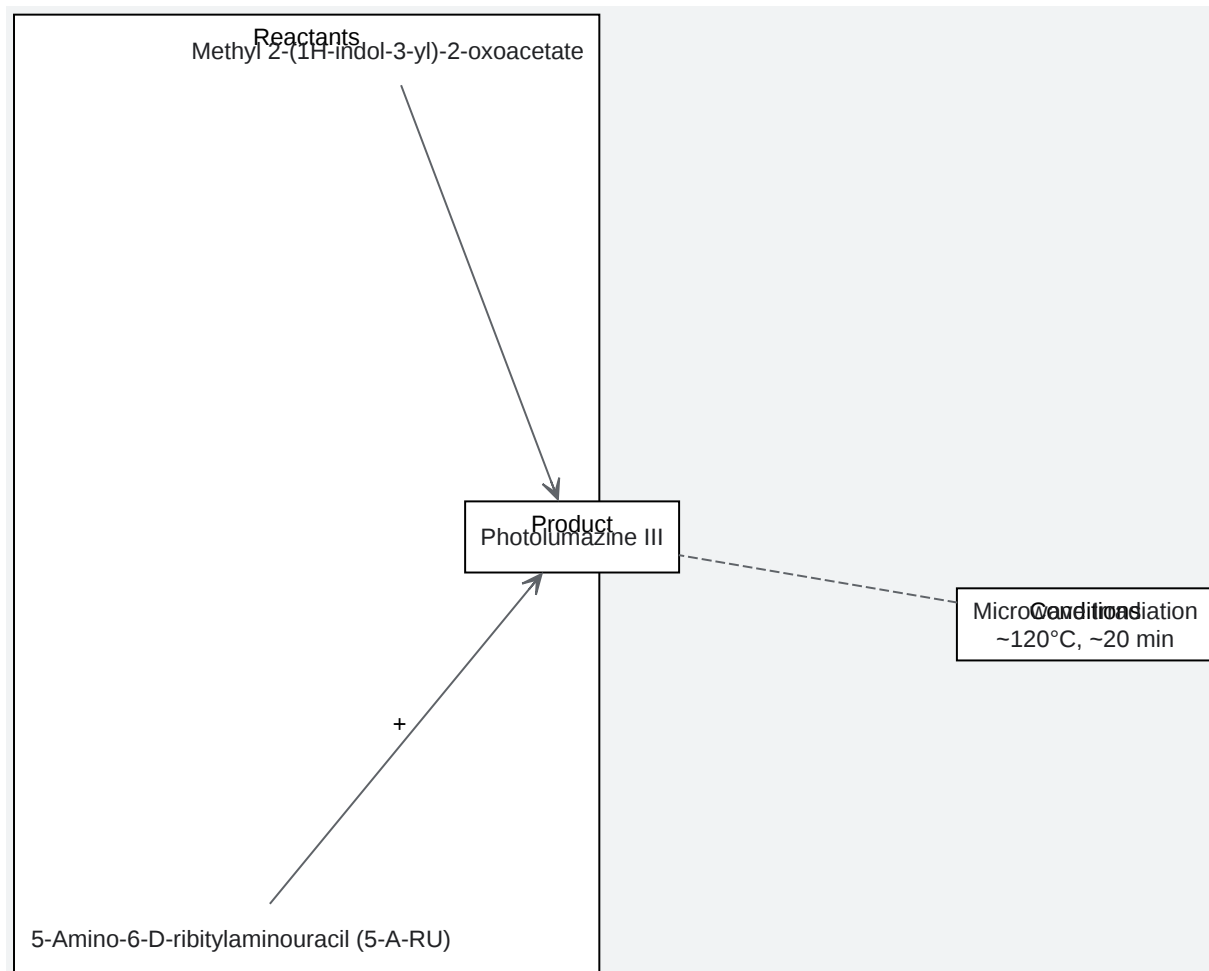
Property	Value	Source
CAS Number	23140-55-8	[1]
Molecular Formula	C ₁₉ H ₁₉ N ₅ O ₆	[1]
Molecular Weight	429.38 g/mol	[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
Storage	Store at -20°C for short-term and -80°C for long-term storage.	

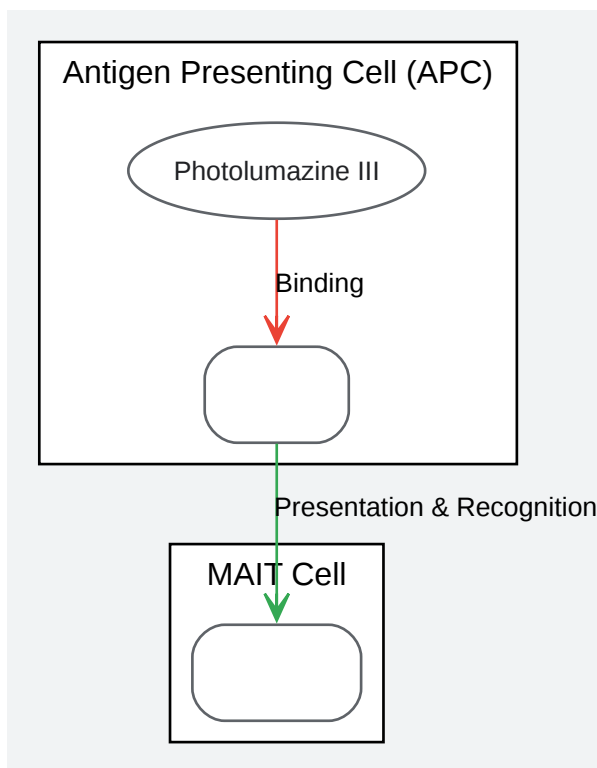
Experimental Protocols

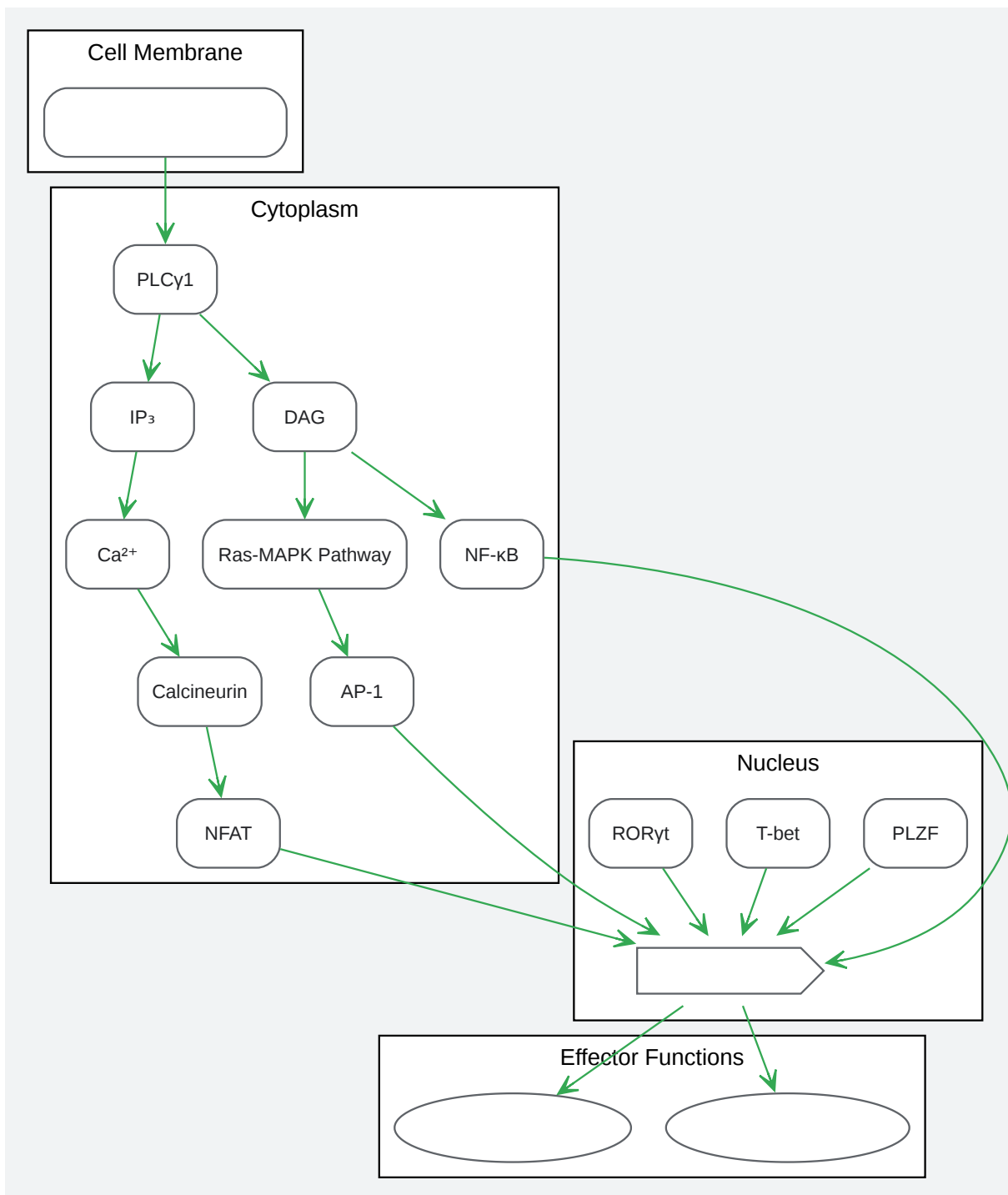
Synthesis of Photolumazine III

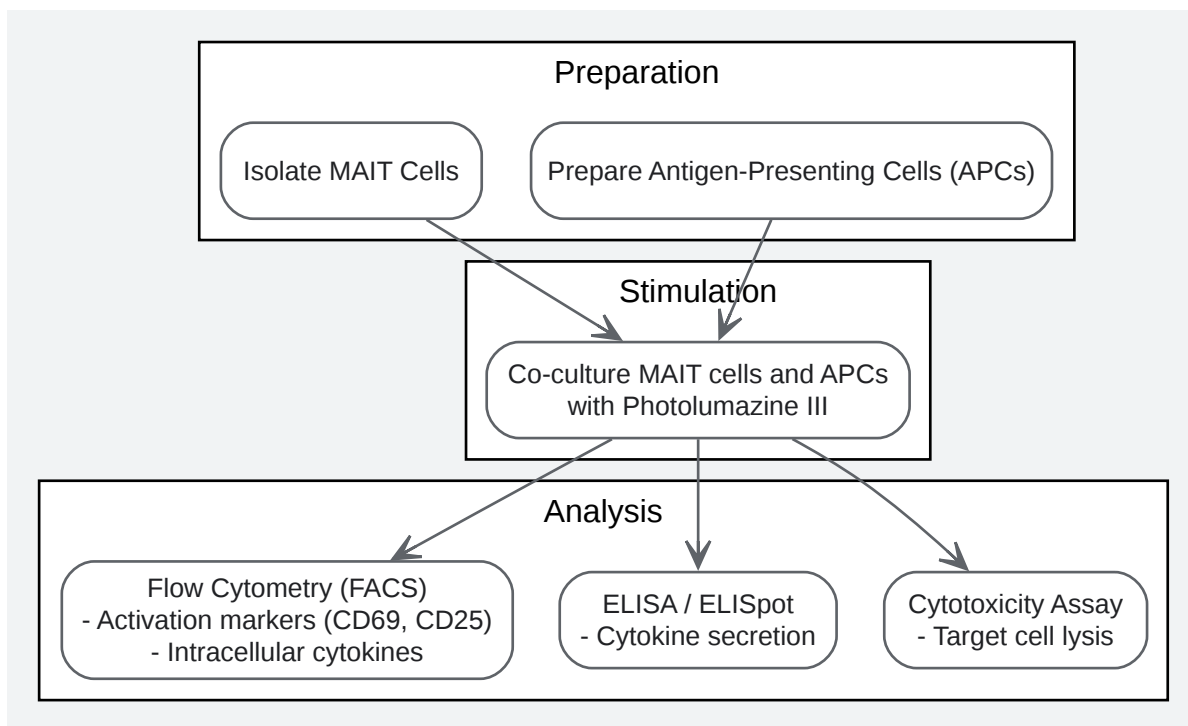
A definitive, step-by-step protocol for the synthesis of **Photolumazine III** is not explicitly detailed in the available literature. However, based on the successful synthesis of the structurally similar Photolumazine V isomers, a plausible synthetic route can be proposed[2]. This method involves the condensation of 5-amino-6-D-ribitylaminouracil (5-A-RU) with a suitable indole-containing α -ketoester, likely methyl 2-(1H-indol-3-yl)-2-oxoacetate, under microwave irradiation[2].

Proposed Reaction Scheme:









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References

- 1. Multiple Isomers of Photolumazine V Bind MR1 and Differentially Activate MAIT Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Multiple Isomers of Photolumazine V Bind MR1 and Differentially Activate MAIT Cells - PMC [pmc.ncbi.nlm.nih.gov]
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